

The Discovery and Development of Nicofuranose: A Technical Overview

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Compound of Interest

Compound Name: Nicofuranose

CAS No.: 15351-13-0

Cat. No.: B101836

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Nicofuranose, a tetranicotinoyl ester of fructose, is a niacin derivative developed as a hypolipidemic agent for the management of cardiovascular diseases. As a member of the nicotinic acid class of drugs, its primary mechanism of action involves the modulation of lipid metabolism, leading to reductions in plasma cholesterol and triglycerides. This technical guide provides a comprehensive overview of the discovery, historical development, and pharmacological profile of **nicofuranose**, including its chemical properties, synthesis (where available), and mechanism of action. While specific details of its initial discovery and a precise, reproducible synthesis protocol are not readily available in contemporary digital archives, this document synthesizes the existing knowledge, drawing parallels with its parent compound, nicotinic acid, to provide a thorough understanding for research and drug development professionals.

Introduction

Cardiovascular diseases remain a leading cause of morbidity and mortality worldwide, with dyslipidemia being a major modifiable risk factor. Nicotinic acid (niacin) has been a cornerstone in the treatment of dyslipidemia for its beneficial effects on the lipid profile, including lowering low-density lipoprotein (LDL) cholesterol and triglycerides, while increasing high-density lipoprotein (HDL) cholesterol.[1] However, the clinical use of nicotinic acid is often limited by side effects, most notably cutaneous flushing. This has driven the development of various derivatives, such as **nicofuranose**, with the aim of improving tolerability while retaining therapeutic efficacy.

Nicofuranose, also known by trade names such as Bradilan and Vasperdil, is chemically designated as β -D-fructofuranose, 1,3,4,6-tetra-3-pyridinecarboxylate. It was developed as a prodrug to deliver nicotinic acid, with the goal of providing a slower release and potentially reducing the incidence of flushing.

Historical Development

Detailed information regarding the specific timeline and researchers involved in the initial discovery and synthesis of **nicofuranose** is scarce in the readily accessible scientific literature. The development of **nicofuranose** appears to fall within a broader period of research focused on creating nicotinic acid derivatives with improved pharmacological profiles. A Swiss patent, number 366,523, is associated with **nicofuranose**, suggesting its origins in the mid-20th century, a period of active development in cardiovascular pharmaceuticals.[2] Clinical investigations with "tetranicotinoylfructose" (Bradilan) have shown its efficacy in lowering cholesterol levels in Type II hyperlipoproteinemia and triglycerides in Type IV cases.[3][4]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **nicofuranose** is presented in Table 1.

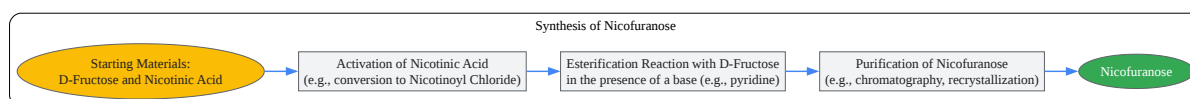
Property	Value
CAS Number	15351-13-0
Molecular Formula	C ₃₀ H ₂₄ N ₄ O ₁₀
Molecular Weight	600.54 g/mol
IUPAC Name	[(2R,3R,4S,5R)-5-hydroxy-3,4-bis(pyridine-3-carbonyloxy)-5-(pyridine-3-carbonyloxymethyl)oxolan-2-yl]methyl pyridine-3-carboxylate
Synonyms	1,3,4,6-tetranicotinoyl fructofuranose, Bradilan, Vasperdil
Melting Point	133-136 °C

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the industrial or laboratory-scale synthesis of **nicofuranose** is not publicly available in the reviewed literature. However, based on its chemical structure, a general synthetic approach can be postulated. The synthesis would likely involve the esterification of D-fructose with nicotinoyl chloride, the acid chloride derivative of nicotinic acid.

Postulated General Synthesis Workflow

The logical workflow for the synthesis of **nicofuranose** would involve several key steps, as depicted in the following diagram.



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Caption: Postulated general workflow for the synthesis of **nicofuranose**.

General Experimental Considerations (Hypothetical)

Materials: D-Fructose, thionyl chloride (or similar activating agent), nicotinic acid, pyridine (as solvent and base), and appropriate solvents for purification.

Procedure:

- **Activation of Nicotinic Acid:** Nicotinic acid would be converted to its more reactive acid chloride derivative, nicotinoyl chloride. This is a standard organic chemistry procedure, often achieved by reacting the carboxylic acid with thionyl chloride or oxalyl chloride.
- **Esterification:** D-Fructose would be dissolved in a suitable solvent, likely an excess of a non-protic base such as pyridine to also act as a catalyst and acid scavenger. Nicotinoyl chloride would then be added, likely in a controlled manner (e.g., dropwise at reduced temperature) to manage the exothermic reaction. The reaction would proceed to esterify the hydroxyl groups of the fructose molecule.
- **Work-up and Purification:** After the reaction is complete, the crude product would be isolated. This would typically involve quenching the reaction, followed by extraction and washing to remove unreacted starting materials and byproducts. The final purification of **nicofuranose** would likely be achieved through techniques such as column chromatography or recrystallization to obtain a product of high purity.

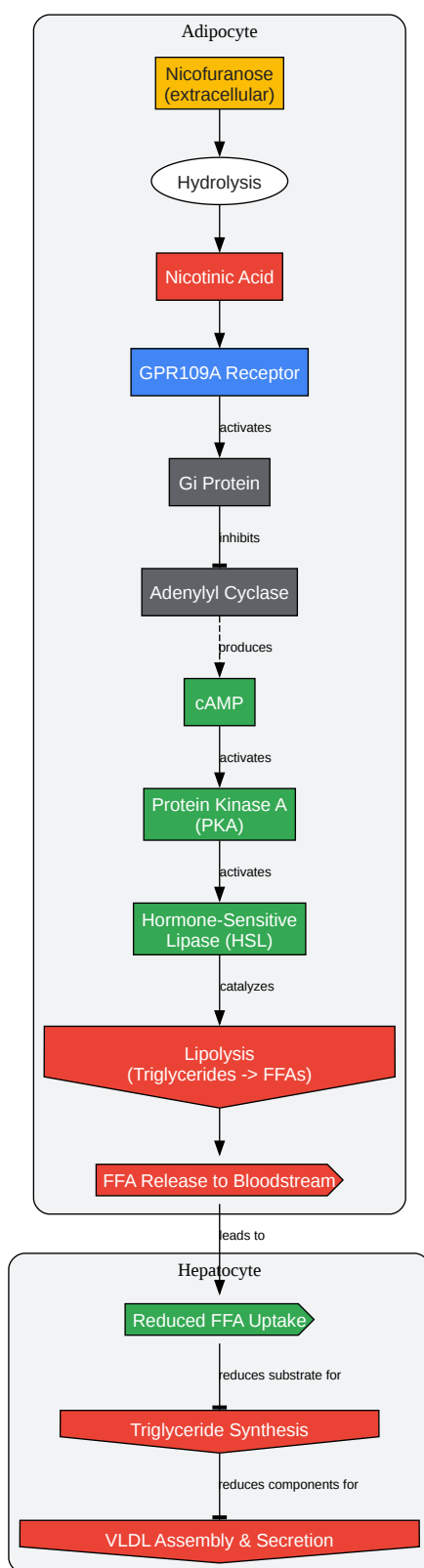
Disclaimer: This is a generalized, hypothetical protocol. The actual industrial synthesis may involve different reagents, catalysts, and conditions, and would require optimization and safety assessments.

Pharmacological Mechanism of Action

Nicofuranose is a prodrug of nicotinic acid, and its pharmacological effects are attributed to the in vivo release of nicotinic acid. The primary mechanism of action for nicotinic acid in lipid-lowering is mediated through its interaction with the G protein-coupled receptor 109A (GPR109A), also known as hydroxycarboxylic acid receptor 2 (HCA₂).^{[5][6]}

Signaling Pathway

The activation of GPR109A by nicotinic acid in adipocytes initiates a signaling cascade that ultimately leads to a reduction in the mobilization of free fatty acids (FFAs) to the liver. This, in turn, reduces the hepatic synthesis of triglycerides and the subsequent production and secretion of very-low-density lipoprotein (VLDL). As VLDL is a precursor to LDL, this leads to a reduction in LDL cholesterol levels.



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Caption: Signaling pathway of **nicofuranose** via nicotinic acid and the GPR109A receptor.

Quantitative Pharmacological Data

While specific, large-scale clinical trial data for **nicofuranose** is limited in publicly accessible databases, the effects are expected to be comparable to those of nicotinic acid. A meta-analysis of nicotinic acid's effects on lipid profiles provides a quantitative insight into its therapeutic potential.

Parameter	Mean Change
Total Cholesterol	-10%
Triglycerides	-20%
LDL Cholesterol	-14%
HDL Cholesterol	+16%

Note: Data is from a meta-analysis of nicotinic acid and may not be fully representative of **nicofuranose** at all dosages.^[7]

Conclusion

Nicofuranose represents a second-generation approach to leveraging the lipid-modifying benefits of nicotinic acid, with a design aimed at improving its side-effect profile. While a detailed historical account of its discovery and specific synthesis protocols are not readily available, its pharmacological basis as a prodrug of nicotinic acid is well-understood. Its mechanism of action through the GPR109A receptor provides a clear rationale for its effects on lipid metabolism. For researchers and drug development professionals, **nicofuranose** serves as an important case study in the prodrug approach to enhancing the therapeutic index of established pharmacologically active agents. Further research into historical archives and potentially undisclosed industry documentation would be necessary to fully elucidate the early development of this compound.

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